

# Personal protective equipment for handling H-L-Photo-Phe-OH

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **H-L-Photo-Phe-OH**

Cat. No.: **B2959762**

[Get Quote](#)

## Essential Safety and Handling Guide for H-L-Photo-Phe-OH

Product Identifier: (S)-2-Amino-3-(4-(3-(trifluoromethyl)-3H-diazirin-3-yl)phenyl)propanoic acid

Synonyms: **H-L-Photo-Phe-OH**, 4-(Trifluoromethyl)diazirin-L-phenylalanine

CAS Number: 92367-16-3

This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **H-L-Photo-Phe-OH**. The following procedural guidance is designed to ensure safe operational use and disposal of this photoreactive, self-reactive amino acid.

## Hazard Identification and Classification

**H-L-Photo-Phe-OH** is classified as a self-reactive substance. This is a critical safety consideration, as it is thermally unstable and can undergo strongly exothermic decomposition even without the participation of air.

GHS Classification:

- Hazard Class: Self-reactive substances, Type C
- Pictogram: GHS02 (Flame)

- Signal Word: Danger
- Hazard Statement: H242 - Heating may cause a fire.

Due to its self-reactive nature, this compound must be handled with extreme caution, following protocols for highly reactive chemicals.

## Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory to minimize exposure and protect against the specific hazards of **H-L-Photo-Phe-OH**.

PPE Category	Specification	Rationale
Hand Protection	Nitrile gloves (double-gloving recommended)	Provides a barrier against skin contact. While specific permeation data for this compound is not available, nitrile offers good general resistance to a range of laboratory chemicals. Double-gloving is a best practice when handling highly reactive substances.
Eye Protection	ANSI Z87.1-compliant safety goggles and a face shield	Protects against splashes, dust, and potential energetic decomposition. A face shield offers an additional layer of protection for the entire face.
Body Protection	Flame-resistant (FR) lab coat	Standard cotton lab coats are insufficient. An FR lab coat (e.g., Nomex) is essential due to the fire risk associated with self-reactive substances.
General Attire	Long pants and closed-toe shoes	Required minimum attire for any laboratory setting to protect against spills and physical hazards.
Respiratory	Not required under normal use with engineering controls	All handling of the solid compound should be performed in a certified chemical fume hood to prevent inhalation of dust particles.

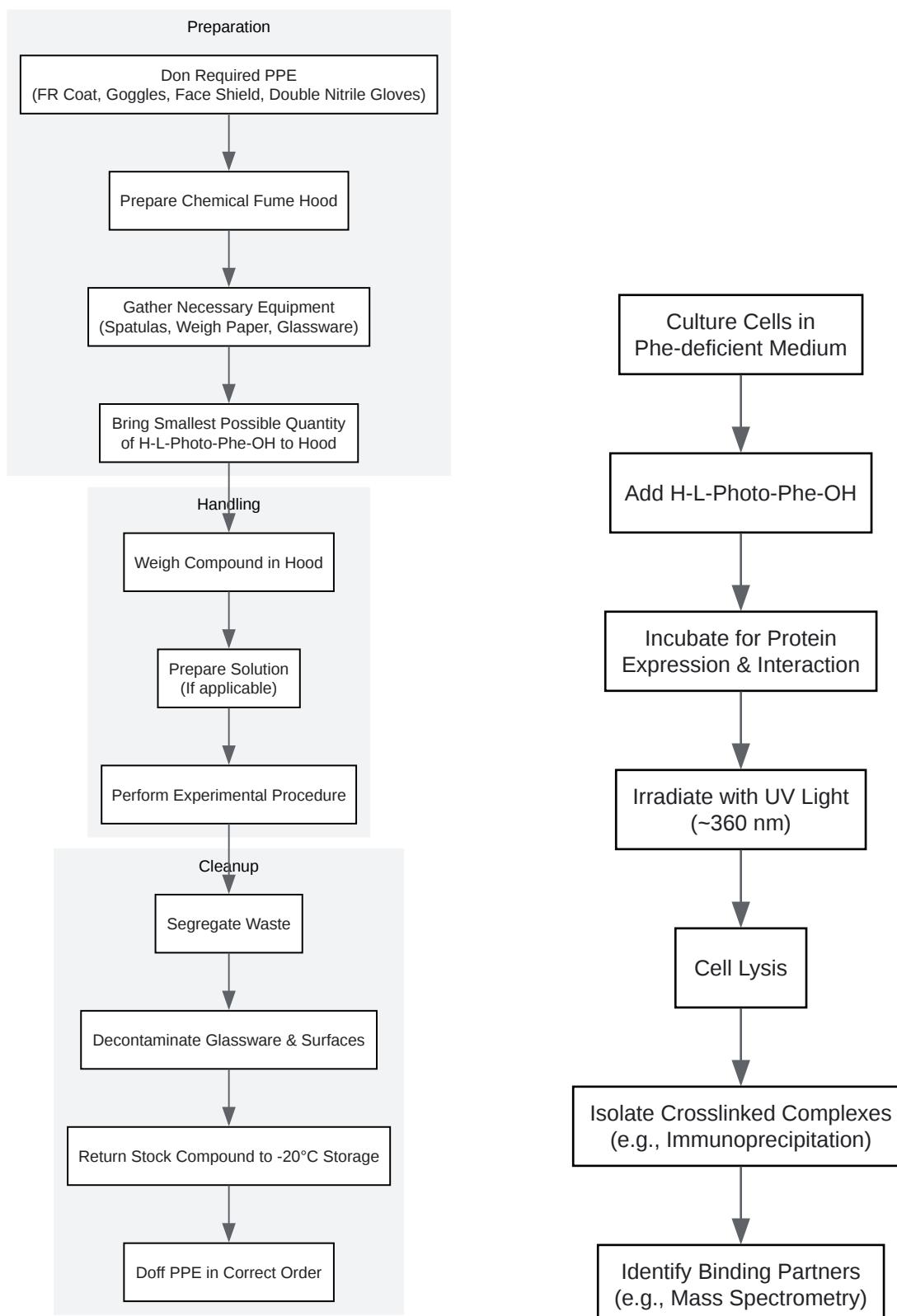
## Operational Plan: Safe Handling and Storage

Adherence to a strict operational protocol is essential for mitigating the risks associated with this self-reactive compound.

Storage:

- Temperature: Store at the manufacturer's recommended temperature, typically -20°C.
- Location: Use an explosion-proof refrigerator or freezer. Do not store with flammable materials, oxidizers, or other incompatible chemicals.
- Container: Keep in the original, tightly sealed container. Do not transfer to a non-vented container, as gas buildup could cause a rupture.
- Labeling: All containers must be clearly labeled with the chemical name, date received, and date opened.

Handling Workflow:

[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Personal protective equipment for handling H-L-Photo-Phe-OH]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b2959762#personal-protective-equipment-for-handling-h-l-photo-phe-oh>

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)